

Solubility Profile of 2-Bromo-1,3-diisopropylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-1,3-diisopropylbenzene

Cat. No.: B1280823

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **2-Bromo-1,3-diisopropylbenzene** in organic solvents. Due to a lack of publicly available quantitative solubility data for this specific compound, this document focuses on qualitative solubility information, comparative data from its structural analog, 1,3-diisopropylbenzene, and detailed experimental protocols for determining its solubility. This guide is intended to be a valuable resource for researchers and professionals in drug development and chemical synthesis, offering the necessary theoretical and practical framework to handle and utilize **2-Bromo-1,3-diisopropylbenzene** effectively in various solvent systems.

Introduction

2-Bromo-1,3-diisopropylbenzene (CAS No: 57190-17-7) is a halogenated aromatic hydrocarbon. Its molecular structure, featuring a bulky diisopropylphenyl group, renders it a key intermediate in the synthesis of complex organic molecules, including N-heterocyclic carbene (NHC) ligands and other specialty chemicals. An understanding of its solubility characteristics is paramount for its application in chemical synthesis, particularly for reaction solvent selection, optimization of reaction conditions, and purification processes such as crystallization.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-1,3-diisopropylbenzene** is presented in Table 1. These properties influence its solubility behavior.

Table 1: Physicochemical Properties of **2-Bromo-1,3-diisopropylbenzene**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ Br	[1]
Molecular Weight	241.17 g/mol	[1]
Appearance	Liquid	[2]
Density	1.171 g/mL at 25 °C	[2]
Boiling Point	128-130 °C (15 Torr)	[3]
Flash Point	98 °C	[1]
LogP	4.69590	[1]

Solubility Profile

Qualitative Solubility of 2-Bromo-1,3-diisopropylbenzene

While specific quantitative data is not readily available in the literature, experimental procedures involving **2-Bromo-1,3-diisopropylbenzene** and its derivatives provide strong indications of its solubility in common organic solvents.

- Water: The compound is reported to be insoluble in water, with a calculated solubility of 4.3×10^{-3} g/L at 25 °C.[4]
- Organic Solvents: Synthesis procedures for **2-Bromo-1,3-diisopropylbenzene** and related compounds consistently utilize nonpolar and polar aprotic solvents, implying good solubility.
 - Ether (Diethyl Ether): Used as a solvent in the synthesis of the title compound, indicating its solubility.[2]
 - Heptane: Employed as an eluent in the purification of **2-Bromo-1,3-diisopropylbenzene** by silica gel column chromatography, which suggests it is soluble in this nonpolar solvent.

[2]

- Tetrahydrofuran (THF): A derivative, 1,3-Bis-(2,6-diisopropylphenyl)imidazolinium chloride, is prepared in THF, suggesting the precursor, and by extension **2-Bromo-1,3-diisopropylbenzene**, is soluble in THF.[5][6]
- Toluene and Pentane: A related N-heterocyclic carbene is noted to be highly soluble in toluene and pentane.[7][8]

Based on its nonpolar, hydrophobic structure (LogP of ~4.7), it can be inferred that **2-Bromo-1,3-diisopropylbenzene** exhibits high solubility in nonpolar solvents like hexane, heptane, and toluene, and moderate to high solubility in polar aprotic solvents such as diethyl ether and tetrahydrofuran. Its solubility is expected to be low in polar protic solvents like ethanol and methanol.

Quantitative Solubility of the Structural Analog: 1,3-Diisopropylbenzene

To provide a quantitative reference, the solubility of the parent compound, 1,3-diisopropylbenzene (CAS No: 99-62-7), is presented in Table 2. The structural similarity suggests that **2-Bromo-1,3-diisopropylbenzene** will exhibit a comparable solubility profile in organic solvents.

Table 2: Solubility of 1,3-Diisopropylbenzene

Solvent	Temperature (°C)	Solubility	Reference
Water	25	0.0425 mg/mL	[9]
Alcohol	Not Specified	Soluble in all proportions	[9]
Ether	Not Specified	Soluble in all proportions	[9]
Acetone	Not Specified	Soluble in all proportions	[9]
Benzene	Not Specified	Soluble in all proportions	[9]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **2-Bromo-1,3-diisopropylbenzene** in an organic solvent using the isothermal shake-flask method.

Materials and Equipment

- **2-Bromo-1,3-diisopropylbenzene** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Thermostatic shaker bath
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV or FID)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Bromo-1,3-diisopropylbenzene** to several sealed vials.
 - Accurately add a known volume of the chosen organic solvent to each vial.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired constant temperature (e.g., 25 °C, 37 °C).
 - Agitate the vials for a sufficient time (typically 24-72 hours) to ensure that equilibrium is reached.
- Phase Separation:
 - Allow the vials to stand undisturbed at the same constant temperature for at least 24 hours to allow the undissolved solid to sediment.
 - For fine suspensions, centrifuge the samples to facilitate the separation of the solid and liquid phases.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed/cooled syringe to match the equilibration temperature.
 - Filter the withdrawn sample through a syringe filter into a pre-weighed volumetric flask.
 - Dilute the filtered sample with a known volume of the solvent.
 - Determine the concentration of **2-Bromo-1,3-diisopropylbenzene** in the diluted sample using a pre-validated HPLC or GC method.
- Calculation of Solubility:

- Calculate the concentration of the saturated solution from the measured concentration of the diluted sample and the dilution factor.
- Express the solubility in appropriate units (e.g., g/100 mL, mol/L).

Visualizations

Experimental Workflow

The following diagram illustrates the experimental workflow for determining the solubility of **2-Bromo-1,3-diisopropylbenzene**.

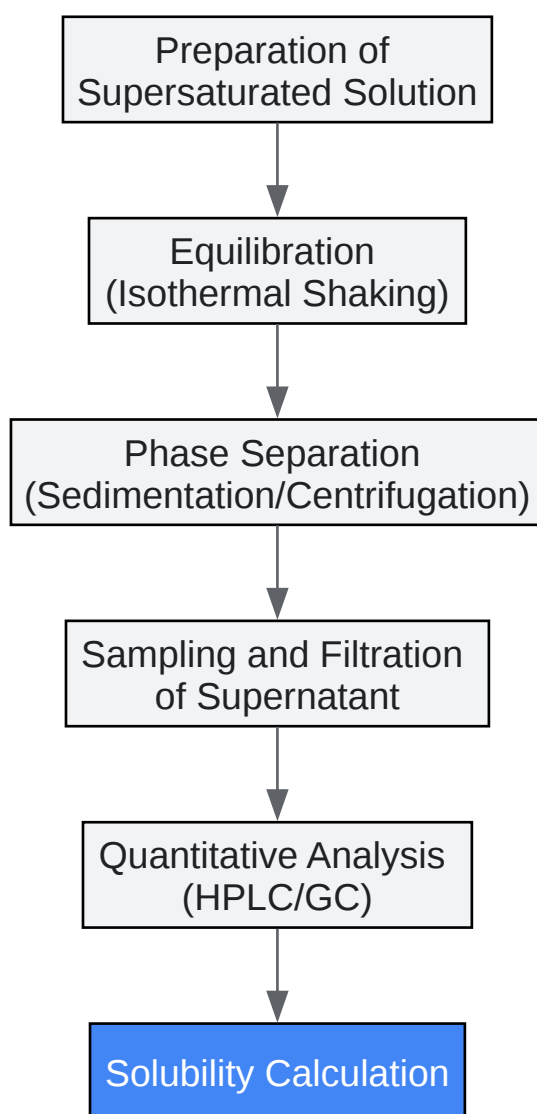


Figure 1: Experimental Workflow for Solubility Determination

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Caption: Workflow for solubility determination.

Logical Relationships in Solubility

The diagram below outlines the logical relationship between the structural features of **2-Bromo-1,3-diisopropylbenzene** and its expected solubility behavior.

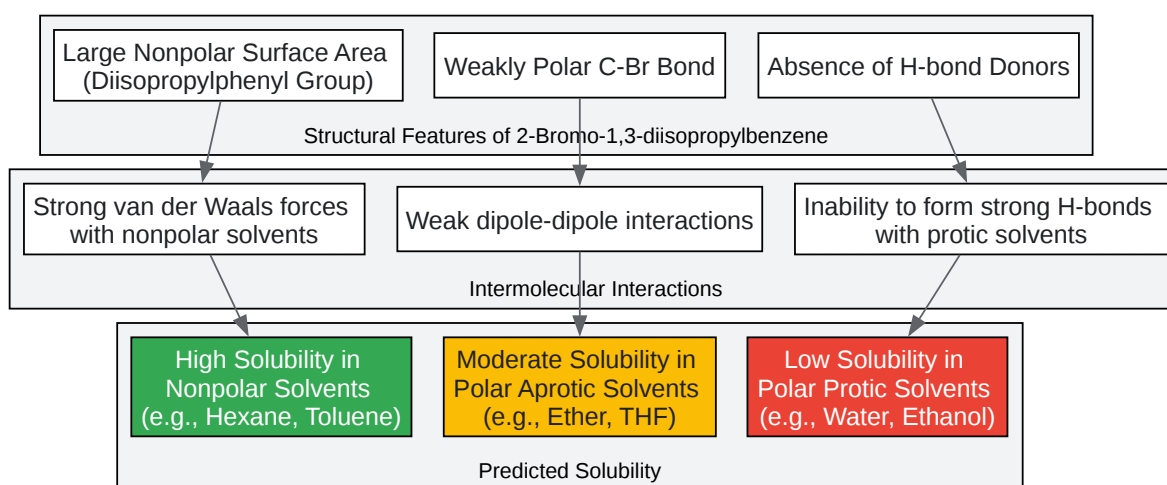


Figure 2: Structure-Solubility Relationship

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